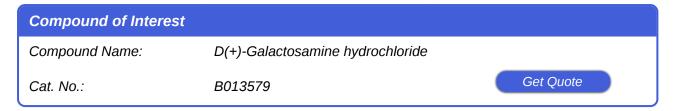


Application Notes and Protocols: Preparation and Use of D(+)-Galactosamine Hydrochloride Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D(+)-Galactosamine hydrochloride (D-GalN HCl) is a crucial reagent in biomedical research, particularly in the fields of hepatology and drug development. As an amino sugar derived from galactose, it acts as a specific hepatotoxic agent. Its primary application is in the induction of acute liver injury in animal models, often in conjunction with lipopolysaccharide (LPS), to mimic conditions like fulminant hepatitis.[1][2][3] This model is invaluable for studying the mechanisms of liver damage and for evaluating the efficacy of potential hepatoprotective drugs.[2] D-GalN HCl exerts its toxic effect by depleting uridine triphosphate (UTP) pools within hepatocytes, which leads to the inhibition of RNA and protein synthesis and ultimately results in cell death.[4] Beyond toxicology, it is also utilized in glycobiology research for the synthesis of complex carbohydrates like glycoproteins and glycolipids.[2][5]

Accurate and consistent preparation of D-GalN HCl stock and working solutions is paramount for obtaining reproducible experimental results. This document provides detailed protocols for solution preparation, along with essential data on solubility and stability.

Quantitative Data Summary



The following tables summarize the key quantitative properties of **D(+)-Galactosamine hydrochloride**.

Table 1: Physicochemical Properties

Property	Value "	Reference
CAS Number	1772-03-8	[6][7]
Molecular Formula	C6H13NO5 · HCl	[2][7][8]
Molecular Weight	215.63 g/mol	[2][6][9]
Appearance	White to off-white crystalline solid	[1][2]
Purity	≥98%	[8]

Table 2: Solubility Data

Solvent	Solubility	Notes	Reference
Water	50 - 100 mg/mL	May require ultrasonication for complete dissolution.	[4][6][9]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL - 100 mg/mL	A solubility of 100 mg/mL in PBS has been reported.	[3][4][8]
Dimethyl Sulfoxide (DMSO)	~25 mg/mL	Warming and ultrasonication may be needed.	[3][8][9]
Dimethylformamide (DMF)	~25 mg/mL	[3][8]	
Ethanol	~5 mg/mL	[3][8]	

Table 3: Solution Stability and Storage



Solution Type	Storage Temperature	Stability	Recommendati ons	Reference
Aqueous Solutions (e.g., in PBS)	2-8°C	≤ 1 day	Prepare fresh before each use. Do not store for more than one day.	[8]
Stock Solutions in Organic Solvents (e.g., DMSO)	-20°C	~1 month	Aliquot to avoid repeated freeze-thaw cycles.	[4][9]
Stock Solutions in Organic Solvents (e.g., DMSO)	-80°C	~6 months	Aliquot to avoid repeated freeze-thaw cycles.	[4][9]
Solid Form	-20°C	≥ 4 years	Store in a dry, sealed container. The compound is hygroscopic.	[8][10][11]

Experimental Protocols

Safety Precautions: **D(+)-Galactosamine hydrochloride** should be handled with care. It is advisable to wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[12]

Protocol 1: Preparation of a 100 mg/mL Aqueous Stock Solution

This protocol is suitable for direct use or for dilution into aqueous buffers for cell culture or in vivo studies.

Materials:



- D(+)-Galactosamine hydrochloride powder
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- Weighing: Accurately weigh 1 gram of D(+)-Galactosamine hydrochloride powder and transfer it to a 15 mL sterile conical tube.
- Dissolving: Add 10 mL of sterile water or PBS to the tube.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- Sonication (if required): If the solid does not fully dissolve, place the tube in a sonicator water bath until the solution becomes clear.[4][9]
- Sterilization: Sterilize the solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Usage: Use the solution immediately. Based on stability data, aqueous solutions should be prepared fresh and not stored for more than a day.[8]

Protocol 2: Preparation of a 25 mg/mL DMSO Stock Solution

This protocol is ideal for creating a concentrated stock that can be stored for longer periods and diluted into aqueous media for final working concentrations.

Materials:

• **D(+)-Galactosamine hydrochloride** powder



- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes or amber vials
- · Vortex mixer

Procedure:

- Weighing: Weigh 250 mg of D(+)-Galactosamine hydrochloride powder and place it into a sterile tube.
- Solvent Addition: Add 10 mL of anhydrous DMSO to the tube.
- Dissolving: Vortex the mixture until the powder is completely dissolved. Gentle warming (e.g., to 60°C) can aid dissolution if necessary.[9]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected vials. Store at -20°C for up to one month or at -80°C for up to six months.[4][9]

Protocol 3: Preparation of a Working Solution for Cell Culture (e.g., 5 mM)

This protocol describes the dilution of a stock solution to a final working concentration for in vitro experiments.

Materials:

- D-GalN HCl stock solution (e.g., 100 mg/mL aqueous stock)
- Sterile cell culture medium

Calculation:

- Molecular Weight of D-GalN HCl = 215.63 g/mol
- To make a 1 M solution, you need 215.63 g/L or 215.63 mg/mL.



 A 100 mg/mL stock solution is equivalent to: (100 mg/mL) / (215.63 mg/mL) = 0.4637 M or 463.7 mM.

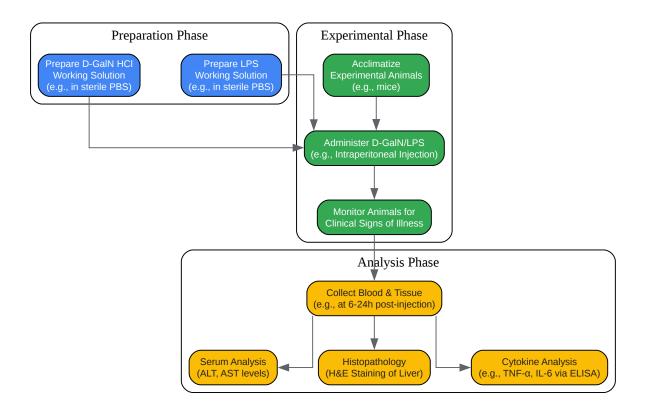
Procedure:

- Determine Required Volume: To prepare 10 mL of a 5 mM working solution:
 - Use the formula: C₁V₁ = C₂V₂
 - \circ (463.7 mM)(V₁) = (5 mM)(10 mL)
 - \circ V₁ = (50) / 463.7 ≈ 0.108 mL or 108 µL
- Dilution: Aseptically add 108 μ L of the 100 mg/mL D-GalN HCl stock solution to 9.892 mL of sterile cell culture medium.
- Mixing: Gently mix the solution by pipetting up and down or by gentle inversion.
- Application: The working solution is now ready for application to cell cultures.

Diagrams and Workflows Experimental Workflow for D-GalN/LPS-Induced Acute Liver Injury Model

The following diagram outlines the typical workflow for inducing and analyzing acute liver failure in an animal model using D-GalN HCl in combination with LPS.





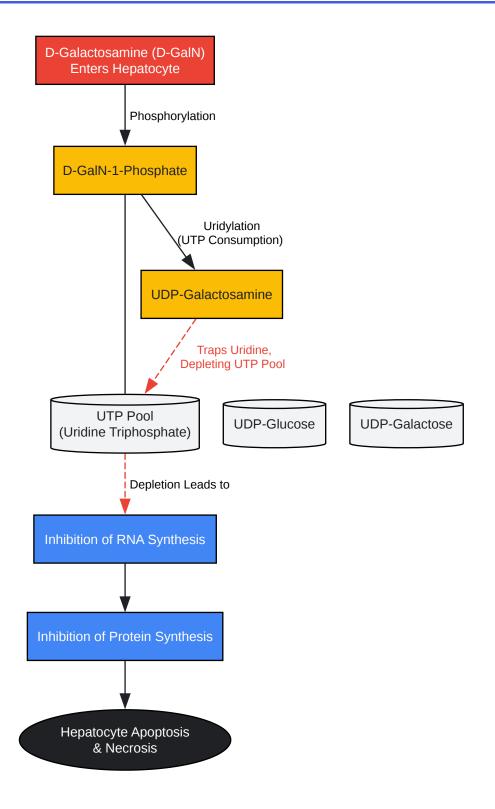
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Caption: Workflow for inducing acute liver injury.

Mechanism of D-Galactosamine-Induced Hepatotoxicity

This diagram illustrates the simplified biochemical pathway leading to hepatocyte injury following exposure to D-Galactosamine.





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